

A Comprehensive Technical Guide to the Physical Properties of Tetrapropyl Orthosilicate (TPOS)

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Compound of Interest

Compound Name: *Tetrapropyl orthosilicate*

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For Researchers, Scientists, and Drug Development Professionals

Tetrapropyl orthosilicate (TPOS), also known as tetrapropoxysilane, is an organosilicate compound with the chemical formula $\text{Si}(\text{OCH}_2\text{CH}_2\text{CH}_3)_4$. It is a colorless liquid commonly utilized as a precursor for the synthesis of silica-based materials, including nanoparticles, coatings, and aerogels, through sol-gel processes.^[1] Its utility in diverse fields, from materials science to potential applications in drug delivery systems, necessitates a thorough understanding of its fundamental physical properties. This guide provides a detailed overview of these properties, along with standardized experimental protocols for their measurement, to support research and development activities.

Core Physical and Chemical Properties

A summary of the key physical and chemical identifiers for **tetrapropyl orthosilicate** is provided below.

Identifier	Value
Chemical Formula	C ₁₂ H ₂₈ O ₄ Si[2][3]
Molecular Weight	264.43 g/mol [2][3]
CAS Number	682-01-9[2][3]
Appearance	Colorless Liquid[2][4]

Quantitative Physical Properties

The following table summarizes the key quantitative physical properties of **tetrapropyl orthosilicate**, critical for its handling, processing, and application.

Property	Value	Conditions
Density	0.916 g/mL[3][5]	at 25 °C[3][5]
Boiling Point	94 °C[3]	at 5 mmHg[3]
224.3 °C[4]	at 760 mmHg[4]	
Melting Point	< -80 °C[4][6]	
Refractive Index	1.400[3][5]	n ₂₀ /D[3][5]
Viscosity	1.51 mm ² /s[7]	
Vapor Pressure	0.137 mmHg[4]	at 25 °C[4]
Flash Point	95 °C (203 °F)[4][5]	Closed cup[5]
Solubility	Reacts with water[7]	
78 mg/L[4][6]	at 20 °C[4][6]	

Experimental Protocols

Accurate determination of physical properties is paramount in scientific research. The following sections detail standardized methodologies for measuring the key physical properties of liquid samples like TPOS.

Density Measurement

The density of a liquid can be determined using a pycnometer or a graduated cylinder and a balance.[\[8\]](#)[\[9\]](#)

- Objective: To determine the mass per unit volume of a liquid.
- Apparatus: Graduated cylinder or pycnometer, electronic balance.[\[8\]](#)
- Procedure:[\[8\]](#)[\[10\]](#)
 - Measure the mass of a clean, dry graduated cylinder or pycnometer.
 - Add a known volume of the liquid to the graduated cylinder or fill the pycnometer to its calibrated volume.
 - Record the volume of the liquid.
 - Measure the combined mass of the liquid and the container.
 - Subtract the mass of the empty container to find the mass of the liquid.
 - Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.
 - Repeat the measurement multiple times and calculate the average for improved accuracy.

Boiling Point Determination

The boiling point of a liquid can be determined using a distillation apparatus or a micro-boiling point method.[\[11\]](#)[\[12\]](#)[\[13\]](#)

- Objective: To determine the temperature at which a liquid's vapor pressure equals the external pressure.
- Apparatus: Heating mantle or oil bath, flask, condenser, thermometer, boiling chips.[\[13\]](#)
- Procedure (Distillation Method):[\[13\]](#)
 - Place a volume of the liquid in a distillation flask along with a few boiling chips.

- Set up the distillation apparatus with a condenser and a collection flask.
- Insert a thermometer so that the bulb is just below the side arm of the distillation flask.
- Heat the flask gently.
- Record the temperature at which the liquid boils and a steady stream of distillate is collected. This temperature is the boiling point.

Refractive Index Measurement

The refractive index of a liquid is typically measured using a refractometer.[\[14\]](#)[\[15\]](#)[\[16\]](#)

- Objective: To measure the extent to which light is bent when it passes through the liquid.
- Apparatus: Abbe refractometer, light source, dropper.[\[16\]](#)[\[17\]](#)
- Procedure:[\[16\]](#)[\[17\]](#)
 - Calibrate the Abbe refractometer using a standard sample with a known refractive index.
 - Place a few drops of the liquid sample onto the prism of the refractometer.
 - Close the prism and allow the sample to spread evenly.
 - Adjust the light source and the focus to obtain a sharp boundary line in the eyepiece.
 - Read the refractive index from the scale.
 - Clean the prism thoroughly after each measurement.

Viscosity Determination

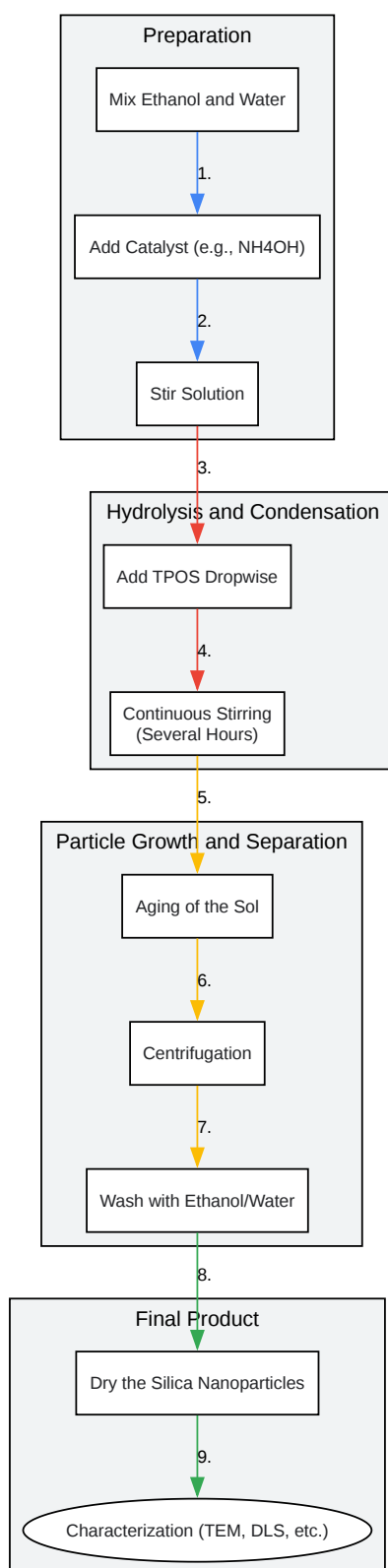
The viscosity of a liquid can be measured using a viscometer, such as a capillary viscometer or a rotational viscometer.[\[18\]](#)[\[19\]](#)[\[20\]](#)

- Objective: To measure a liquid's resistance to flow.
- Apparatus: Capillary viscometer, water bath, stopwatch.[\[19\]](#)

- Procedure (Capillary Viscometer):[\[19\]](#)
 - Introduce a specific volume of the liquid into the viscometer.
 - Place the viscometer in a constant temperature water bath until the sample reaches thermal equilibrium.
 - Apply suction or pressure to draw the liquid up into the wider tube to a point above the upper timing mark.
 - Release the pressure and allow the liquid to flow back down the capillary tube.
 - Use a stopwatch to measure the time it takes for the liquid meniscus to pass between the upper and lower timing marks.
 - The kinematic viscosity is calculated by multiplying the flow time by the calibration constant of the viscometer.

Experimental Workflow: Sol-Gel Synthesis of Silica Nanoparticles

Tetrapropyl orthosilicate is a common precursor in the sol-gel synthesis of silica nanoparticles. The following diagram illustrates a typical experimental workflow for this process.



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A typical sol-gel process for silica nanoparticle synthesis using TPOS.

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